

# Properties and Applications of Furfuryl Mercaptan

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## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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Aspect	Details
	<p>  <b>Chemical Profile</b>   CAS No.: 98-02-2 <b>Molecular Formula:</b> C<sub>5</sub>H<sub>6</sub>OS <b>Molecular Weight:</b> 114.17 g/mol <b>Form:</b> Clear colorless to pale yellow liquid [1] [2]    <b>Key Applications</b>   <b>Flavor &amp; Fragrance:</b> Imparts roasted coffee, smoky, and meaty notes in food, beverages, and perfumery [3] [2]. <b>Chemical Intermediate:</b> Used in synthesizing furan-based compounds for <b>agrochemicals</b> (e.g., pesticides, herbicides) and <b>polymers/resins</b> [3] [2]. <b>Research &amp; Development:</b> Serves as a building block for new bio-based materials and sustainable chemicals in green chemistry [3].    <b>Physical Properties</b>   <b>Boiling Point:</b> 155 °C (lit.) [1] <b>Density:</b> 1.132 g/mL at 25 °C [1] <b>Melting Point:</b> -6 to -4 °C [2] <b>Flash Point:</b> 45 °C (closed cup) [2] <b>Solubility:</b> Soluble in alcohol, propylene glycol, and organic solvents; insoluble in water [1] [2]  </p>

## Synthesis Protocol for Furfuryl Mercaptan

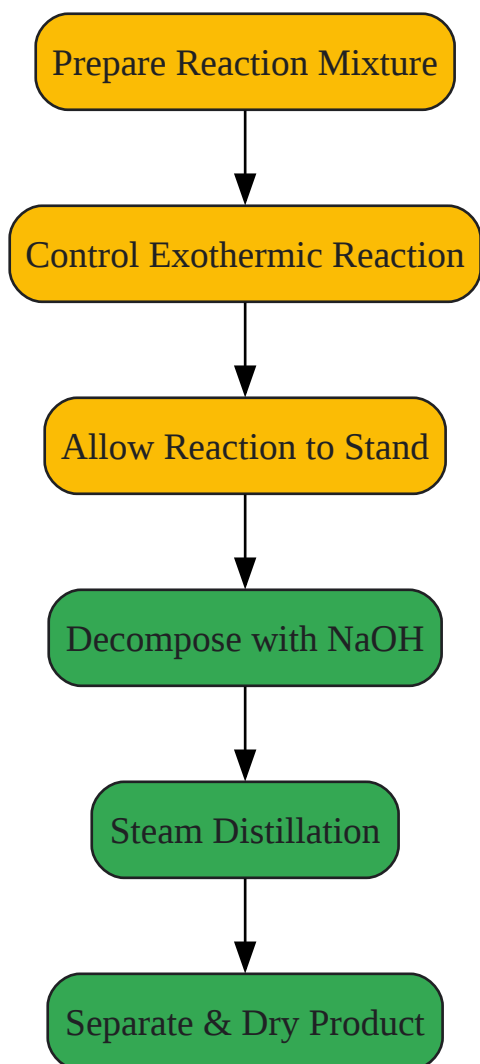
The following established laboratory procedure for synthesizing **furfuryl mercaptan** from furfuryl alcohol offers high yield and avoids unstable precursor compounds [4].

- **Title:** Synthesis of 2-Furanmethanethiol (**Furfuryl Mercaptan**) from Furfuryl Alcohol
- **Primary Reference:** Kofod, H. *Organic Syntheses*, 1955, **35**, 66 [4].

## Reaction Scheme

The synthesis is a two-step process involving the formation of an isothiuronium salt followed by its decomposition to yield the mercaptan [4]:

The diagram below illustrates the experimental workflow from reaction setup to final product isolation:



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## Materials and Equipment

- **Chemicals:**
  - Furfuryl alcohol (490 g, 434 mL, 5 mol), practical grade [4].

- Thiourea (380 g, 5 mol), practical grade [4].
- Concentrated Hydrochloric Acid (400 mL, 12.5N) [4].
- Sodium Hydroxide (225 g) [4].
- Calcium Chloride (anhydrous, for drying) [4].
- **Glassware & Apparatus:**
  - 3 L round-bottom flask [4].
  - Heating mantle & tap water cooling bath [4].
  - Steam-inlet tube & condenser for steam distillation [4].
  - 2 L separatory funnel [4].

## Step-by-Step Procedure

- **Reaction Setup:** In a 3 L round-bottom flask placed in an **effective fume hood**, dissolve 380 g of thiourea in 500 mL of water and 400 mL of concentrated HCl with gentle heating. Cool the solution to 30°C [4].
- **Initiate Reaction:** Add 490 g (5 mol) of furfuryl alcohol to the flask. The reaction is exothermic and typically starts spontaneously. **Control the temperature near 60°C** using a tap water cooling bath. Avoid temperatures above 60°C to protect the sensitive furan ring from degradation [4].
- **Maturation:** Once the exothermic reaction subsides, let the dark green solution stand at room temperature for 12 hours [4].
- **Decomposition & Liberation of Mercaptan:** Pour a solution of 225 g of sodium hydroxide in 250 mL of water into the reaction mixture. A heavy brown oil (the mercaptan) will separate [4].
- **Product Isolation:** Immediately set up for steam distillation. Distill with steam until no more oily drops are collected in the distillate. Use a 2 L separatory funnel as the receiver [4].
- **Purification:** Separate the mercaptan oil from the aqueous layer in the separatory funnel. Dry the product over anhydrous calcium chloride [4].
- **Final Product:** The undistilled product is typically of high purity. If necessary, it can be distilled under a nitrogen atmosphere (boiling point 155 °C at 760 mmHg) to prevent decomposition [4].

## Yield and Analysis

- **Expected Yield:** 313–340 g (55–60% of theoretical yield) [4].
- **Purity Check:** The refractive index of the pure product is typically  $n_D^{25}$  1.5285 [4].

## Critical Handling and Safety Notes

- **Extreme Odor and Health:** **Furfuryl mercaptan** has an **extremely disagreeable odor** and can cause headaches in high concentrations. All operations **must** be conducted in an effective fume hood [4].
- **Flammability:** It is a flammable liquid (flash point 45°C). Store away from heat and open flames in a cool, dry, well-ventilated area [1] [2].
- **Personal Protective Equipment (PPE):** Wear gloves, safety goggles, and protective clothing to prevent direct contact [2].
- **Air Sensitivity:** The compound is air-sensitive. For long-term storage or distillation, use a nitrogen atmosphere to maintain stability [1] [4].

## Application Notes for Researchers

- **In Flavor Chemistry:** **Furfuryl mercaptan** is a key flavor compound in roasted coffee and is used to replicate authentic roasted, smoky, and savory notes in both natural and synthetic flavor formulations [5] [3] [2].
- **As a Chemical Building Block:** Its primary utility as an intermediate lies in its furan ring and thiol group, which can be used to build more complex molecules for agrochemicals (e.g., pesticides and herbicides) and to enhance polymer properties like durability and chemical resistance [3] [2].
- **Stability Consideration:** As a sulfur-containing flavor compound, its stability can be affected by the food matrix, presence of oxygen, and transition metals. Understanding these interactions is crucial for product formulation [5].

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## References

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